

# Application Note: LC-MS Analysis of Delphinidin 3,5-diglucoside in Plant Extracts

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Delphinidin 3,5-diglucoside

Cat. No.: B15588752

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Delphinidin 3,5-diglucoside** is a naturally occurring anthocyanin responsible for the vibrant blue and purple hues observed in many flowers, fruits, and vegetables.[1][2] Anthocyanins, a class of flavonoids, are of significant interest due to their potential health benefits, including antioxidant and anti-inflammatory properties.[1][2] Accurate and sensitive quantification of **Delphinidin 3,5-diglucoside** in plant extracts is crucial for quality control in the food and beverage industries, standardization of herbal products, and for pharmacokinetic studies in drug development. This application note provides a detailed protocol for the extraction and subsequent analysis of **Delphinidin 3,5-diglucoside** from plant materials using Liquid Chromatography-Mass Spectrometry (LC-MS).

## Experimental Protocols

### Sample Preparation and Extraction

The extraction of anthocyanins from plant matrices is a critical step to ensure accurate quantification and avoid degradation.[3] The following protocol is a general guideline and may require optimization based on the specific plant material.

#### Materials:

- Plant material (fresh, frozen, or freeze-dried)

- Extraction Solvent: Methanol/Water/Formic Acid (70:28:2, v/v/v)[4]
- Mortar and pestle or homogenizer
- Centrifuge
- 0.22 µm syringe filters
- Solid-Phase Extraction (SPE) C18 cartridges (optional, for sample cleanup)

Protocol:

- Homogenization: Weigh approximately 1 gram of the plant material. If fresh, freeze in liquid nitrogen and grind to a fine powder using a mortar and pestle. For dried material, a homogenizer can be used.
- Extraction: Add 10 mL of the extraction solvent to the homogenized sample. Vortex thoroughly and sonicate for 30 minutes in a water bath at room temperature, protected from light.[5]
- Centrifugation: Centrifuge the mixture at 10,000 x g for 15 minutes at 4°C.[5]
- Collection: Carefully collect the supernatant.
- Re-extraction: Repeat the extraction process (steps 2-4) on the remaining pellet to ensure complete recovery of the analyte. Combine the supernatants.
- Filtration: Filter the combined supernatant through a 0.22 µm syringe filter into an amber vial for LC-MS analysis.[5]
- (Optional) Solid-Phase Extraction (SPE) for Cleanup: For complex matrices, an SPE step can be employed to remove interfering compounds.[4]
  - Condition a C18 SPE cartridge with methanol followed by acidified water.
  - Load the filtered extract onto the cartridge.
  - Wash the cartridge with acidified water to remove sugars and other polar impurities.

- Elute the anthocyanins with acidified methanol.[4]
- Evaporate the eluent to dryness under a stream of nitrogen and reconstitute in the mobile phase for LC-MS analysis.

## LC-MS/MS Analysis

The following parameters provide a starting point for the analysis of **Delphinidin 3,5-diglucoside**. Optimization of these parameters may be necessary depending on the specific instrumentation used.

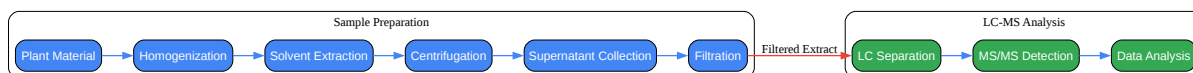
Parameter	Recommended Conditions
Liquid Chromatography	
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 2.6 $\mu$ m)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	5-40% B over 15 minutes, then a wash and re-equilibration step[6]
Flow Rate	0.3 mL/min
Column Temperature	30°C
Injection Volume	5 $\mu$ L
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	627.15 [M+H] <sup>+</sup> [7][8]
Product Ions (m/z)	465.1 (loss of one glucose), 303.0 (aglycone)[8]
Capillary Voltage	3.5 kV
Source Temperature	120°C
Desolvation Gas Flow	600 L/hr
Collision Energy	Optimized for the transition of m/z 627.15 $\rightarrow$ 465.1 and 627.15 $\rightarrow$ 303.0

## Data Presentation

Quantitative data for **Delphinidin 3,5-diglucoside** should be presented in a clear and organized manner. The following table is an example of how to summarize the results from the analysis of different plant extracts.

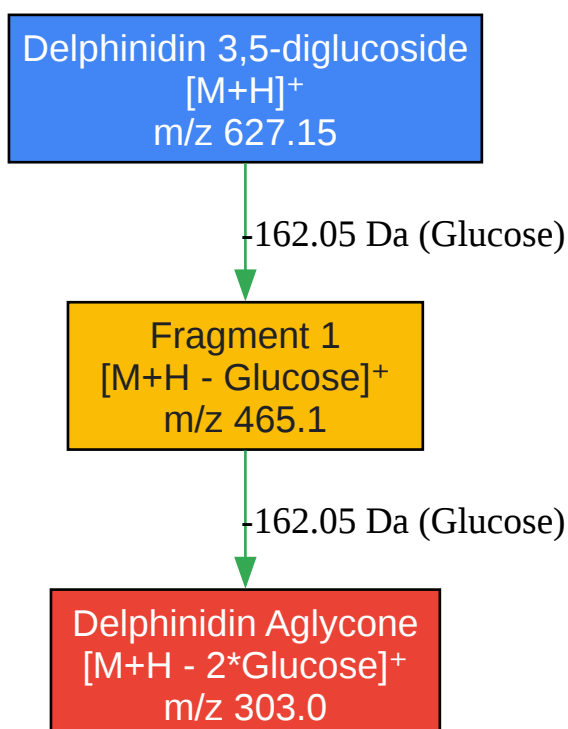
Plant Extract	Delphinidin 3,5-diglucoside Concentration (µg/g of dry weight)	% RSD (n=3)
Blueberry Extract	152.3	4.2
Blackcurrant Extract	289.1	3.8
Eggplant Peel Extract	75.6	5.1

## Visualizations



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Caption: Experimental workflow for LC-MS analysis of **Delphinidin 3,5-diglucoside**.



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Caption: MS/MS fragmentation pathway of **Delphinidin 3,5-diglucoside**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)